Technical Guide: Irgarol-d9 Chemical Structure, Properties, and Analytical Application

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Compound of Interest

Compound Name:	*Irgarol-d9*
Cat. No.:	*B1150625*

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Executive Summary

Irgarol-d9 (N-tert-butyl-d9-N'-cyclopropyl-6-methylthio-1,3,5-triazine-2,4-diamine) is the stable isotope-labeled analog of the antifouling booster biocide Irgarol 1051 (Cybutryne). It serves as the definitive Internal Standard (IS) for the quantification of Irgarol in complex environmental matrices (seawater, sediment, biological tissue) via Isotope Dilution Mass Spectrometry (IDMS).

This guide details the physicochemical profile of **Irgarol-d9**, its mechanistic role in correcting matrix effects during LC-MS/MS analysis, and the biological context of the parent compound's toxicity.

Part 1: Molecular Architecture and Isotopic Fidelity

The reliability of **Irgarol-d9** as an internal standard stems from its structural equivalence to the parent compound, differentiated only by mass. The deuteration is strategically placed on the tert-butyl moiety to ensure isotopic stability and prevent back-exchange with the solvent.

Structural Comparison

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- Parent Compound (Irgarol 1051): A symmetrical s-triazine ring substituted with a cyclopropylamine, a methylthio group, and a tert-butylamine.
- Deuterated Standard (**Irgarol-d9**): The nine hydrogen atoms of the tert-butyl group are replaced with deuterium (

  H).

Chemical Structure Logic:

This specific labeling site (

) is chemically inert under standard extraction conditions, unlike amine-bound hydrogens which are subject to rapid proton exchange.

Physicochemical Profile

The following table contrasts the parent compound with its deuterated analog. Note that while chemical properties (solubility, pKa) remain virtually identical, the mass shift is distinct.

Property	Irgarol 1051 (Parent)	Irgarol-d9 (Standard)
CAS Number	28159-98-0	1189926-01-9
Molecular Formula		
Molecular Weight	253.37 g/mol	262.42 g/mol
Log	3.95 (Hydrophobic)	~3.95
Water Solubility	7 mg/L (at 20°C)	~7 mg/L
pKa	4.1 (Weak base)	4.1
Physical State	White crystalline solid	White solid

Part 2: Analytical Application (LC-MS/MS)

The primary application of **Irgarol-d9** is to correct for signal suppression or enhancement caused by co-eluting matrix components in Liquid Chromatography-Tandem Mass

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Spectrometry (LC-MS/MS).

The Principle of Isotope Dilution

In environmental analysis, "clean" samples are rare. Organic matter in sediment or salt in seawater can suppress the ionization of Irgarol in the electrospray source (ESI). Because **Irgarol-d9** elutes at the same retention time as the target analyte, it experiences the exact same suppression.[1] By calculating the ratio of the Native/Labeled signals, the quantification is self-corrected.

Experimental Workflow: Solid Phase Extraction (SPE)

The following protocol outlines a standard workflow for extracting Irgarol from seawater using **Irgarol-d9** as the surrogate.

Step-by-Step Protocol:

- Sample Pre-treatment: Filter 500 mL of seawater (0.45 µm glass fiber filter).
- Internal Standard Addition: Spike samples with 50 µL of **Irgarol-d9** solution (1 mg/L in MeOH) to achieve a final concentration of 100 ng/L. Crucial: Spike BEFORE extraction to correct for recovery losses.
- Conditioning: Activate HLB (Hydrophilic-Lipophilic Balance) SPE cartridges with 6 mL Methanol followed by 6 mL ultrapure water.
- Loading: Pass the sample through the cartridge at a flow rate of 5-10 mL/min.
- Washing: Wash with 10 mL of 5% Methanol in water to remove salts and polar interferences.
- Elution: Elute analytes with 2 x 3 mL of Methanol.
- Reconstitution: Evaporate to dryness under nitrogen and reconstitute in 200 µL of Mobile Phase (e.g., 50:50 Water:Acetonitrile).

LC-MS/MS Transitions

Quantification is performed in Multiple Reaction Monitoring (MRM) mode.

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Compound	Precursor Ion (Q1)	Product Ion (Q3)	Type	Collision Energy (eV)
Irgarol 1051	254.1	198.1	Quantifier	25
254.1	182.1	Qualifier	35	
Irgarol-d9	263.2	198.1*	Quantifier	25

*Note on Fragmentation: The primary fragment (m/z 198) often results from the loss of the tert-butyl group (

or

). Consequently, both the parent and the d9-standard may yield the same product ion (m/z 198). The specificity is achieved by the Precursor Ion selection in Q1 (254 vs 263).

Analytical Workflow Diagram

The following diagram illustrates the IDMS workflow, highlighting where the d9-standard integrates to ensure data integrity.



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Figure 1: Isotope Dilution Mass Spectrometry (IDMS) workflow for Irgarol quantification.

Part 3: Biological Context & Mechanism of Action

While **Irgarol-d9** is an analytical tool, understanding the parent compound's toxicity is the driver for this analysis. Irgarol 1051 is a Photosystem II (PSII) inhibitor, effective against algae but toxic to non-target coral symbionts (Symbiodinium spp.), leading to coral bleaching.

Mechanism: D1 Protein Binding

Irgarol mimics Plastoquinone (

), a mobile electron carrier in the thylakoid membrane.

- Competition: Irgarol binds to the

  niche on the D1 protein of the PSII complex.

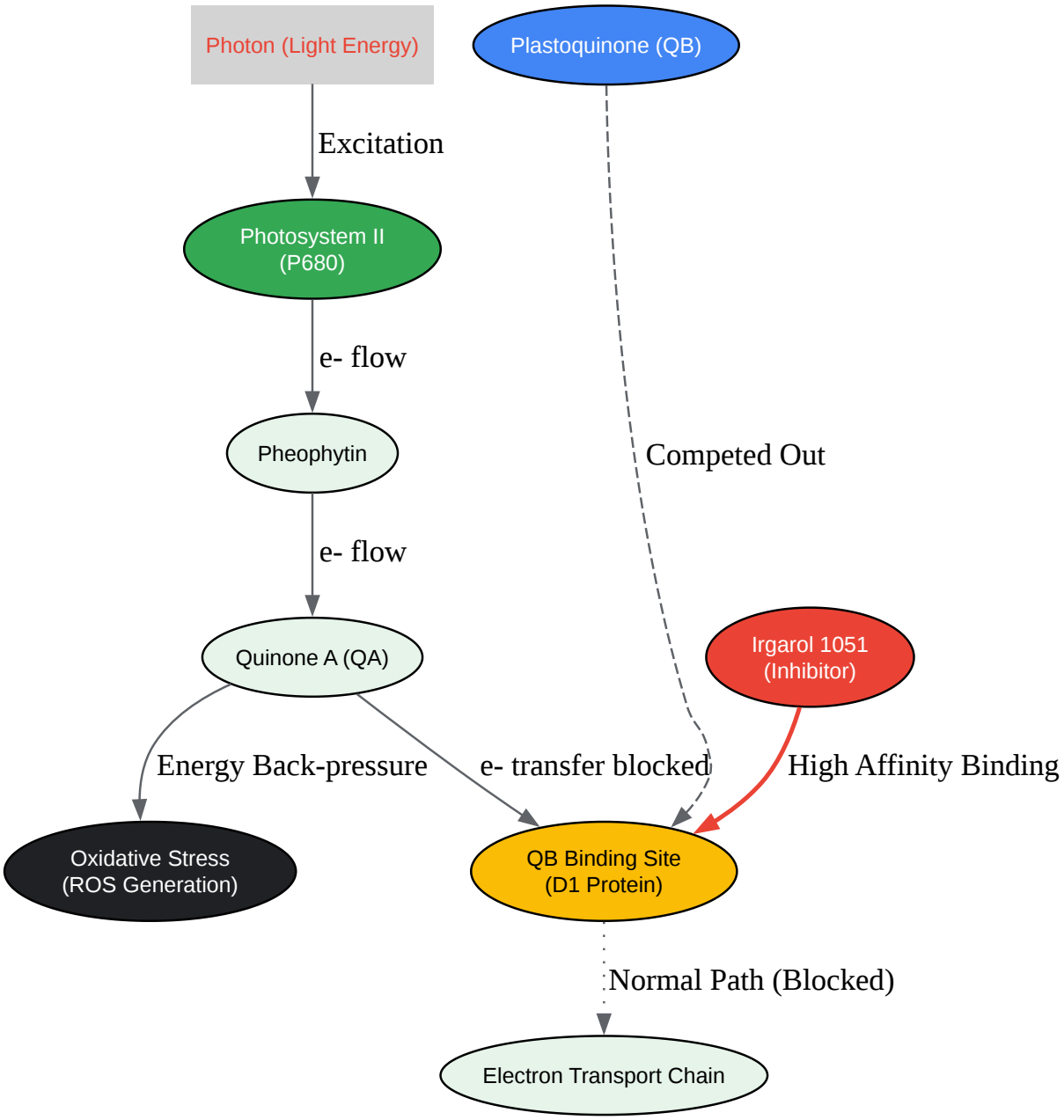
- Blockade: This prevents Plastoquinone from binding and accepting electrons from

  .

- Failure: Electron transport stops, ATP/NADPH synthesis ceases, and the accumulation of excitation energy causes oxidative damage (ROS production).[2]

Pathway Visualization

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Figure 2: Mechanism of Action. Irgarol competitively binds to the D1 protein, displacing Plastoquinone and halting photosynthesis.

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